

Technical Support Center: N-methyl LTC4 Handling and Storage

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Compound of Interest

Compound Name: *N-methyl Leukotriene C4*

Cat. No.: *B10752222*

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This guide provides best practices, troubleshooting advice, and frequently asked questions regarding the dissolution and storage of **N-methyl Leukotriene C4** (N-methyl LTC4), a synthetic analog of Leukotriene C4 (LTC4).^{[1][2][3][4]} It is designed for researchers, scientists, and drug development professionals to ensure the proper handling and stability of this compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is N-methyl LTC4 and why is it used?

N-methyl LTC4 is a synthetic analog of LTC4.^{[1][2][3][4]} Unlike its natural counterpart, it is not readily metabolized to LTD4 and LTE4, making it a more stable compound for studying the pharmacological effects of LTC4.^{[1][2][5]} It is a potent and selective agonist for the CysLT2 receptor.^{[1][2][3]}

Q2: How should I store N-methyl LTC4 upon arrival?

Upon arrival, N-methyl LTC4 should be stored under the recommended conditions to maintain its stability. As a powder, it can be stored at -20°C for up to three years.^[2] If it is supplied in a solvent, it should be stored at -80°C and is stable for at least one year.^{[1][2]}

Q3: What solvents are recommended for dissolving N-methyl LTC4?

N-methyl LTC4 is soluble in several organic solvents and an aqueous buffer. The choice of solvent will depend on the requirements of your specific experiment. Recommended solvents include Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Ethanol, and a mixture of Ethanol and water.^{[1][2][3][6]} It is also soluble in PBS (pH 7.2).^{[1][2][3][6]}

Dissolution and Storage Data

Solubility Data

The following table summarizes the solubility of N-methyl LTC4 in various solvents. Sonication is recommended to aid dissolution.^[2]

| Solvent | Concentration |
|---------------------------------|---------------|
| DMF | 50 mg/mL |
| DMSO | 50 mg/mL |
| Ethanol | 1 mg/mL |
| Ethanol:H ₂ O (95:5) | 2 mg/mL |
| PBS (pH 7.2) | 100 µg/mL |

(Data sourced from multiple suppliers)^{[1][2][3][6]}

Storage and Stability

Proper storage is crucial for maintaining the integrity of N-methyl LTC4.

| Form | Storage Temperature | Stability |
|------------|---------------------|-----------------|
| Powder | -20°C | Up to 3 years |
| In Solvent | -80°C | At least 1 year |

(Data sourced from multiple suppliers)^{[1][2]}

Experimental Protocols

Protocol for Preparing a Stock Solution

This protocol outlines the steps for dissolving N-methyl LTC4 to create a stock solution.

- **Equilibration:** Before opening, allow the vial of N-methyl LTC4 to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which could affect the compound's stability.
- **Solvent Selection:** Choose an appropriate solvent based on the solubility data and the requirements of your downstream application. For high concentration stock solutions, DMF or DMSO are suitable.
- **Dissolution:** Add the desired volume of the chosen solvent to the vial. To ensure complete dissolution, vortex the vial and then sonicate for a few minutes.^[2]
- **Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.^{[1][2]}

Troubleshooting Guide

Problem: The compound is not dissolving completely.

- **Solution 1: Increase Sonication Time:** Some compounds may require longer sonication to fully dissolve. Try sonicating for an additional 5-10 minutes.
- **Solution 2: Gentle Warming:** Gentle warming of the solution (e.g., in a 37°C water bath for a short period) can aid dissolution. However, be cautious as prolonged exposure to heat may degrade the compound.
- **Solution 3: Re-evaluate Solvent Choice:** Ensure you are using a solvent in which N-methyl LTC4 has high solubility for your target concentration.

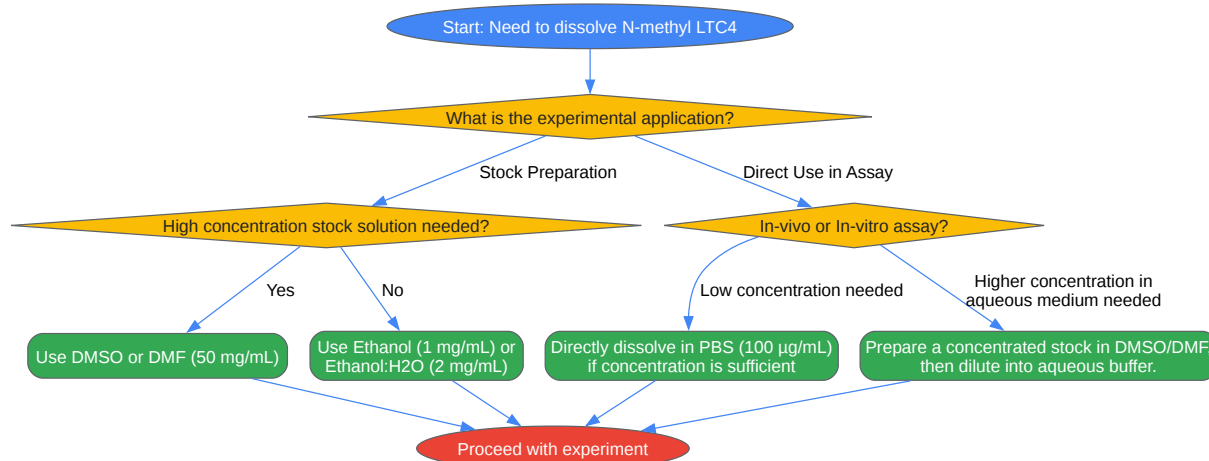
Problem: I need to prepare an aqueous solution for my in-vivo/in-vitro experiment.

- **Solution:** First, prepare a concentrated stock solution in an organic solvent like DMSO or DMF. Then, make further dilutions of this stock solution into your aqueous buffer or isotonic saline. Ensure the final concentration of the organic solvent is low enough to not have any physiological effects in your experiment.^[7]

Problem: My compound's activity seems to have diminished over time.

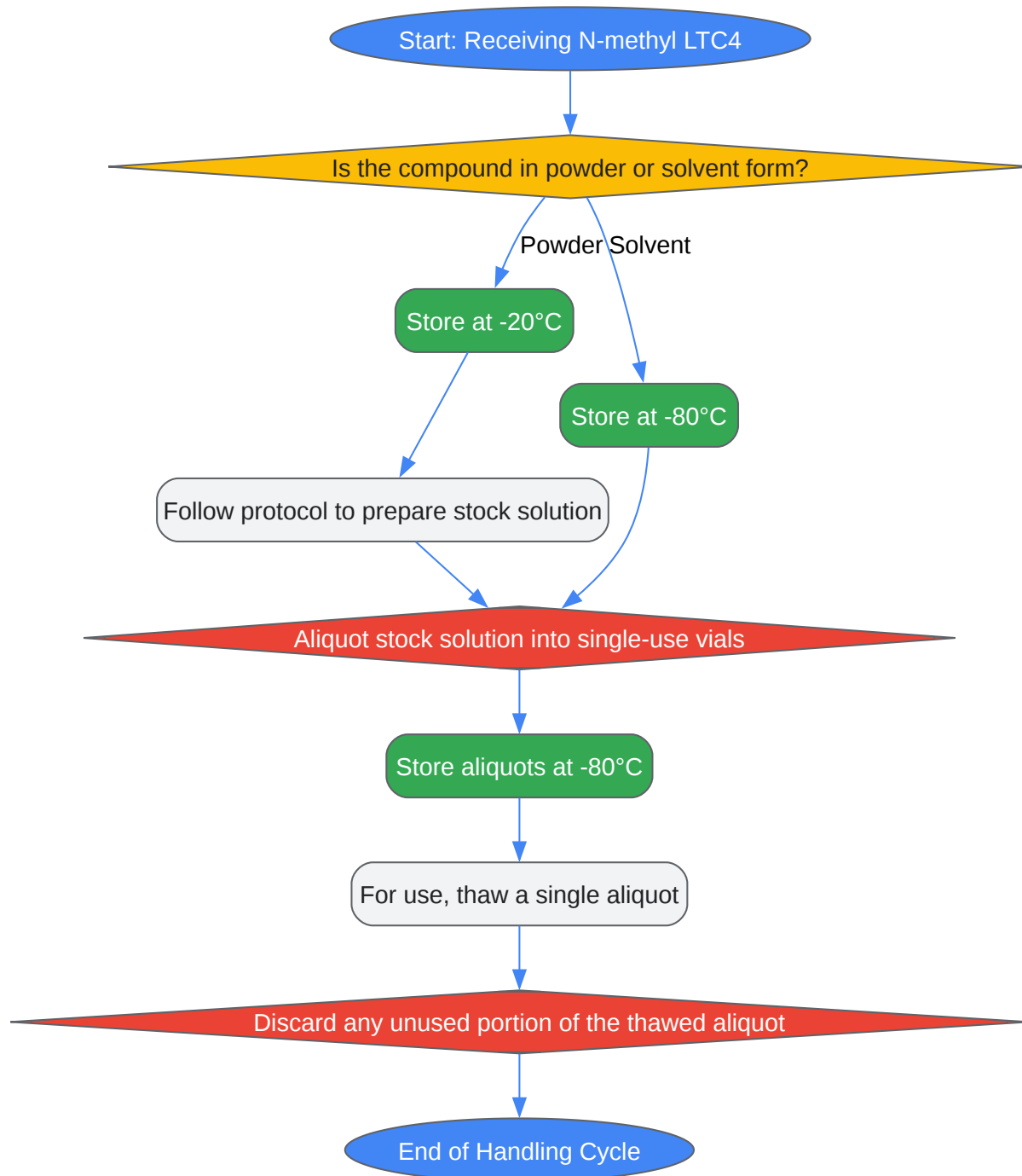
- Solution 1: Check Storage Conditions: Confirm that the compound has been consistently stored at the recommended temperature and protected from light.
- Solution 2: Avoid Repeated Freeze-Thaw Cycles: Use single-use aliquots of your stock solution to prevent degradation that can occur with multiple freeze-thaw cycles.
- Solution 3: Prepare Fresh Solutions: For sensitive experiments, it is always best to use freshly prepared solutions. Do not store aqueous solutions for more than one day.[7]

Visual Guides



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Caption: Solvent selection workflow for N-methyl LTC4.



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Caption: Recommended storage and handling workflow.

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